

Technical Guide: Physical and Chemical Characteristics of 5-Chloroisophthalaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloroisophthalaldehyde

CAS No.: 105511-08-8

Cat. No.: B017556

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Executive Summary

5-Chloroisophthalaldehyde is a specialized bifunctional aromatic building block critical to the synthesis of advanced porous materials, including Covalent Organic Frameworks (COFs) and macrocyclic ligands like porphyrins and corroles. Its unique geometry (1,3-diformyl substitution) combined with a chemically active handle (5-chloro) allows for the construction of functionalized architectures where the chlorine atom remains available for post-synthetic modification (PSM) or electronic tuning.

Critical Advisory on Chemical Identity: There is a frequent database conflict regarding this compound.

- Target Compound: **5-Chloroisophthalaldehyde** (5-chlorobenzene-1,3-dicarbaldehyde). CAS: 105511-08-8.[\[1\]](#)[\[2\]](#)
- Common Mismatch: Users searching for CAS 6361-21-3 (provided in some requests) will encounter 2-Chloro-5-nitrobenzaldehyde. These are structurally distinct. This guide focuses on **5-Chloroisophthalaldehyde** (CAS 105511-08-8).[\[1\]](#)[\[2\]](#)

Part 1: Chemical Identity & Structural Analysis

Molecular Profile

The molecule consists of a benzene ring substituted at the 1 and 3 positions with formyl (-CHO) groups and at the 5 position with a chlorine atom. This

symmetric arrangement is ideal for reticular chemistry, allowing the formation of hexagonal or rhombic networks.

Property	Data
IUPAC Name	5-Chlorobenzene-1,3-dicarbaldehyde
CAS Registry Number	105511-08-8
Molecular Formula	C ₈ H ₅ ClO ₂
Molecular Weight	168.58 g/mol
SMILES	<chem>C1=C(C=C(C=C1C=O)C=O)Cl</chem>
Appearance	White to pale yellow crystalline solid
Solubility	Soluble in DCM, CHCl ₃ , THF, DMF; Insoluble in water

Structural Significance

- **Meta-Directing Geometry:** The 1,3-aldehyde placement dictates a bond angle of ~120° in condensation reactions, favoring the formation of hexagonal 2D COFs or discrete macrocycles.
- **Electronic Effects:** The chlorine atom at position 5 exerts an inductive electron-withdrawing effect (-I), which increases the electrophilicity of the carbonyl carbons compared to unsubstituted isophthalaldehyde. This can accelerate Schiff-base condensation rates.
- **Steric Handle:** The chlorine atom points "outward" in many macrocyclic assemblies, minimizing steric clash during ring formation while remaining accessible for palladium-catalyzed coupling reactions (e.g., Suzuki-Miyaura) in post-synthetic modification.

Part 2: Physical Characterization & Stability

Thermal Properties[7]

- Melting Point: Typically 95–105 °C (Estimate based on 5-Br analog mp 128°C and parent isophthalaldehyde mp 89°C).
- Boiling Point: Predicted ~280–300 °C at 760 mmHg (Decomposes).

Stability and Storage

- Oxidation Sensitivity: Like all benzaldehydes, the formyl groups are susceptible to autoxidation to carboxylic acids (5-chloroisophthalic acid) upon prolonged exposure to air.
- Storage Protocol: Store under an inert atmosphere (Nitrogen or Argon) at 2–8 °C.
- Purification: If the solid appears yellow/orange or has a broad melting point, recrystallization from Hexane/Ethyl Acetate (3:1) or sublimation is recommended to remove the acid impurity.

Part 3: Chemical Reactivity & Applications[8]

Reactivity Profile

The molecule possesses two distinct reactive vectors:

- Condensation (C=O): Reversible Schiff-base formation with amines, or Knoevenagel condensation with active methylenes.
- Coupling (C-Cl): The aryl chloride is generally inert to mild nucleophiles but active in metal-catalyzed cross-coupling reactions, particularly when using specialized phosphine ligands (e.g., Buchwald-type) that activate aryl chlorides.

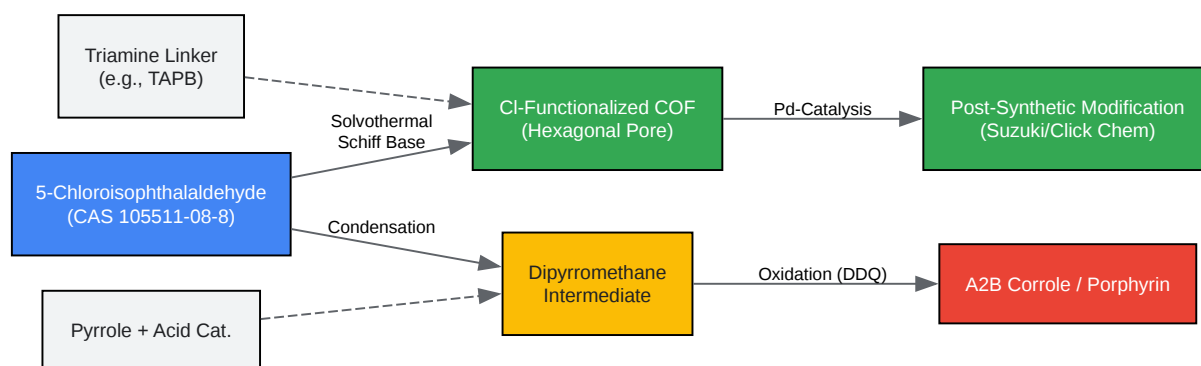
Key Application Pathways

- Covalent Organic Frameworks (COFs): Used as the

symmetric node. Reacting with

symmetric amines (e.g., 1,3,5-tris(4-aminophenyl)benzene) yields hexagonal pore structures functionalized with Cl⁻ atoms.

- Porphyrin/Corrole Synthesis: Condensation with pyrrole yields meso-substituted dipyrromethanes. The 5-Cl group allows for the synthesis of "hanging basket" porphyrins where the substituent modifies the cavity environment.



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Caption: Divergent synthesis pathways for **5-Chloroisophthalaldehyde** in reticular chemistry and ligand design.

Part 4: Experimental Protocols

Synthesis of 5-Chloroisophthalaldehyde

Rationale: Commercial availability is often limited or expensive. Synthesis from the acid ester is robust.

Reaction:

Protocol (Optimized for 10g Scale):

- Reduction: Dissolve dimethyl 5-chloroisophthalate (10.0 g, 43.7 mmol) in anhydrous THF (150 mL) under Argon. Cool to -78 °C.
- Addition: Add DIBAL-H (1.0 M in toluene, 110 mL, 2.5 equiv) dropwise over 1 hour. Stir for 4 hours, allowing to warm to 0 °C.

- Quench: Carefully add Rochelle's salt solution (saturated potassium sodium tartrate). Stir vigorously until phases separate (may take 2-12 hours). Extract with EtOAc.^[3]
- Oxidation (Swern): To oxalyl chloride (1.5 equiv) in DCM at -78 °C, add DMSO (3 equiv). Stir 15 min. Add the crude diol (dissolved in DCM). Stir 30 min. Add (5 equiv) and warm to RT.
- Workup: Wash with water, 1M HCl, and brine. Dry over .
- Purification: Flash chromatography (Hexane/EtOAc 8:2).

Synthesis of a Cl-Functionalized COF (Example Workflow)

Rationale: Demonstrates the use of the aldehyde in reticular synthesis.

Reagents:

- **5-Chloroisophthalaldehyde** (0.3 mmol)
- 1,3,5-Tris(4-aminophenyl)benzene (TAPB) (0.2 mmol)
- Solvent: o-Dichlorobenzene/n-Butanol (1:1 v/v)
- Catalyst: 6M Aqueous Acetic Acid

Step-by-Step:

- Loading: In a Pyrex tube (10 mL), charge the aldehyde and amine. Add 3 mL of the solvent mixture.
- Sonication: Sonicate for 5 minutes to ensure homogeneity.
- Catalysis: Add 0.3 mL of 6M acetic acid.

- Degassing: Freeze-pump-thaw (3 cycles) to remove oxygen (critical for crystallinity). Seal the tube under vacuum.
- Solvothermal Synthesis: Heat at 120 °C for 72 hours undisturbed.
- Isolation: Filter the resulting yellow powder. Wash extensively with THF and Acetone (Soxhlet extraction recommended for 24h) to remove unreacted monomers.
- Activation: Dry under dynamic vacuum at 100 °C for 12 hours.

Part 5: References

- Chemical Identity Verification:
 - PubChem Compound Summary for CAS 105511-08-8. National Center for Biotechnology Information. [Link](#)
 - Note on Mismatch: Sigma-Aldrich entry for CAS 6361-21-3 (2-Chloro-5-nitrobenzaldehyde). [Link](#)
- Synthesis & Applications (COFs):
 - Li, X., et al. "Topology-Directed Growth of Covalent Organic Frameworks." ResearchGate/Literature. (Discusses aldehyde linkers in COF construction). [Link](#)
- Corrole Chemistry:
 - Aviv, I., & Gross, Z.[4] "Corrole-based applications." Chemical Communications.[4] (Highlights the utility of aldehyde precursors in corrole synthesis). [Link](#)
- NMR Solvent Data (Characterization):
 - Fulmer, G. R., et al. "NMR Chemical Shifts of Trace Impurities." Organometallics. (Essential for identifying solvent peaks in the aldehyde spectrum). [Link](#)

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Sources

- [1. 5-CHLOROISOPHTHALALDEHYDE CAS#: 105511-08-8 \[m.chemicalbook.com\]](#)
- [2. 5-chlorobenzene-1,3-diol | CAS#:52780-23-1 | Chemsrce \[chemsrc.com\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
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